

Physical properties of 4-isobutylstyrene: boiling point, density

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Compound of Interest

Compound Name: 4-Isobutylstyrene

Cat. No.: B134460

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An In-depth Technical Guide to the Physical Properties of 4-Isobutylstyrene

This technical guide provides a comprehensive overview of the key physical properties of **4-isobutylstyrene**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals involved in drug development and other scientific disciplines where the precise physical characteristics of chemical compounds are critical. This document includes tabulated data, detailed experimental methodologies, and a conceptual diagram to illustrate the structure-property relationships.

Physical Properties of 4-Isobutylstyrene

4-Isobutylstyrene, a derivative of styrene, is a colorless liquid utilized in the synthesis of various polymers and resins.^[1] A thorough understanding of its physical properties is essential for its application and for the prediction of its behavior in different chemical and physical processes.

Quantitative Data

The boiling point and density of **4-isobutylstyrene** are summarized in the table below. These values are critical for a variety of applications, from reaction engineering to material science.

| Physical Property | Value | Units |
|-------------------|-------|-------|
| Boiling Point | 227 | °C |
| Density | 0.882 | g/mL |

Data sourced from Guidechem[1] and Chemdad[2].

Experimental Protocols

The determination of the boiling point and density of a liquid organic compound like **4-isobutylstyrene** is a fundamental laboratory practice. The following sections detail the standard experimental procedures for obtaining these values.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] A common and effective method for determining the boiling point of a small quantity of an organic liquid is the capillary tube method.[4][5]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of **4-isobutylstyrene** is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.[5]
- The test tube is then attached to a thermometer, ensuring the bulb of the thermometer and the bottom of the test tube are at the same level.
- This assembly is immersed in a heating bath (e.g., a Thiele tube filled with liquid paraffin).[3]
- The apparatus is heated gently and uniformly.[5]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.[5]

Density Determination

Density is defined as the mass of a substance per unit volume.[6][7] For a liquid like **4-isobutylstyrene**, the density can be accurately determined using a pycnometer or a volumetric flask.[6]

Apparatus:

- Pycnometer or a small volumetric flask with a stopper
- Analytical balance
- Constant temperature water bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance (m_1).

- The pycnometer is then filled with distilled water of a known temperature and weighed again (m2). The temperature is crucial as the density of water changes with temperature.
- The pycnometer is emptied, dried completely, and then filled with **4-isobutylstyrene**. It is then weighed again (m3).
- The density of the **4-isobutylstyrene** is calculated using the following formula:

Density of liquid = $[(m3 - m1) / (m2 - m1)] \times \text{Density of water at the experimental temperature}$

Structure-Property Relationship

The physical properties of a molecule are intrinsically linked to its chemical structure. For **4-isobutylstyrene**, the boiling point and density are influenced by its molecular weight, intermolecular forces, and molecular shape.

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